

A Systematic Review and Meta-Analysis of Rocatinlimab Clinical Trials: A Comparative Guide

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Introduction

Rocatinlimab is an investigational monoclonal antibody targeting the OX40 receptor, a key co-stimulatory molecule on activated T cells. By blocking OX40, rocatinlimab aims to rebalance the immune response that drives atopic dermatitis (AD). This guide provides a systematic comparison of rocatinlimab's clinical trial data with established and emerging treatments for moderate-to-severe atopic dermatitis, including the biologics dupilumab and tralokinumab, and the Janus kinase (JAK) inhibitors abrocitinib, upadacitinib, and baricitinib.

Comparative Efficacy of Rocatinlimab and Alternatives

The following tables summarize the primary efficacy endpoints from pivotal Phase 3 clinical trials of rocatinlimab and its comparators. The key endpoints include the proportion of patients achieving a 75% improvement in the Eczema Area and Severity Index (EASI-75) and a validated Investigator's Global Assessment (vIGA-AD) score of 0 (clear) or 1 (almost clear).

Table 1: Efficacy of Rocatinlimab in Phase 3 ROCKET Program (Monotherapy)

Trial	Treatment Arm	EASI-75 Response Rate at Week 24	vIGA-AD 0/1 Response Rate at Week 24
HORIZON[1][2]	Rocatinlimab	32.8%	19.3%
	Placebo	13.7%	6.6%
IGNITE[3][4]	Rocatinlimab (Higher Dose)	42.3%	23.6%
	Rocatinlimab (Lower Dose)	36.3%	19.1%
	Placebo	Not explicitly stated in provided results	Not explicitly stated in provided results

Table 2: Efficacy of Alternative Biologics in Phase 3 Trials (Monotherapy)

Drug	Trial(s)	EASI-75 Response Rate at Week 16	IGA 0/1 Response Rate at Week 16
Dupilumab	SOLO 1 & SOLO 2 (Pooled)[5][6]	44-51% (depending on dosing)	37-38% (depending on dosing)
Placebo	12-15%	9-10%	
Tralokinumab	ECZTRA 1 & ECZTRA 2	25.0% (ECZTRA 1), 33.2% (ECZTRA 2)	15.8% (ECZTRA 1), 22.2% (ECZTRA 2)
	Placebo	12.7% (ECZTRA 1), 11.4% (ECZTRA 2)	7.1% (ECZTRA 1), 10.9% (ECZTRA 2)

Table 3: Efficacy of JAK Inhibitors in Phase 3 Trials (Monotherapy)

Drug	Trial(s)	EASI-75 Response Rate at Week 12	IGA 0/1 Response Rate at Week 12
Abrocitinib	JADE MONO-2[7][8]	61.0% (200mg), 44.5% (100mg)	38.1% (200mg), 28.4% (100mg)
Placebo	10.4%	9.1%	
Upadacitinib	Measure Up 1 & 2 (Pooled)	70-80% (15mg & 30mg)	48-62% (15mg & 30mg)
Placebo	13-16%	5-8%	
Baricitinib	BREEZE-AD1 & BREEZE-AD2	Not a primary endpoint	11.4-16.8% (2mg & 4mg)
Placebo	4.5-4.8%		

Comparative Safety Profile

Table 4: Common Treatment-Emergent Adverse Events (TEAEs)

Drug	Common TEAEs
Rocatinlimab	Pyrexia, chills, headache, gastrointestinal ulceration (rare)
Dupilumab	Injection site reactions, conjunctivitis, oral herpes
Tralokinumab	Upper respiratory tract infections, conjunctivitis, injection site reactions
Abrocitinib	Nausea, nasopharyngitis, headache
Upadacitinib	Upper respiratory tract infection, acne, herpes simplex, headache
Baricitinib	Upper respiratory tract infections, nasopharyngitis, headache

Experimental Protocols

Rocatinlimab (ROCKET Program)

- ROCKET HORIZON & IGNITE (Monotherapy):[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#) These were 24-week, randomized, double-blind, placebo-controlled Phase 3 trials in adults with moderate-to-severe atopic dermatitis.
 - Inclusion Criteria: Adults with a diagnosis of AD for at least one year, inadequate response to topical medications, Eczema Area and Severity Index (EASI) score ≥ 16 , validated Investigator's Global Assessment for Atopic Dermatitis (vIGA-AD) score ≥ 3 , and body surface area (BSA) involvement $\geq 10\%$.
 - Randomization and Dosing: In HORIZON, patients were randomized 3:1 to receive subcutaneous rocatinlimab or placebo every four weeks, with a loading dose at week two. [\[2\]](#) In IGNITE, patients were randomized to receive one of two doses of rocatinlimab or placebo every four weeks with a loading dose at week two.[\[4\]](#)[\[9\]](#)
 - Primary Endpoints: The co-primary endpoints were the proportion of patients achieving EASI-75 and a vIGA-AD score of 0 or 1 with a ≥ 2 -point reduction from baseline at week 24.[\[2\]](#)[\[4\]](#)
- ROCKET SHUTTLE (Combination Therapy):[\[11\]](#)[\[12\]](#)[\[13\]](#) A 24-week, randomized, double-blind, placebo-controlled Phase 3 trial in adults.
 - Intervention: Evaluated the efficacy and safety of rocatinlimab in combination with topical corticosteroids (TCS) and/or topical calcineurin inhibitors (TCIs) compared to placebo with TCS/TCIs.[\[11\]](#)[\[12\]](#)
 - Dosing: Patients received subcutaneous rocatinlimab or placebo every four weeks.[\[12\]](#)
- ROCKET ASCEND (Long-Term Extension):[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) An ongoing study evaluating the long-term safety and efficacy of rocatinlimab.
 - Design: Patients who completed parent studies (like HORIZON and IGNITE) could enroll. Responders were re-randomized to continue rocatinlimab at different dosing intervals or switch to placebo.[\[1\]](#)[\[14\]](#)[\[15\]](#)

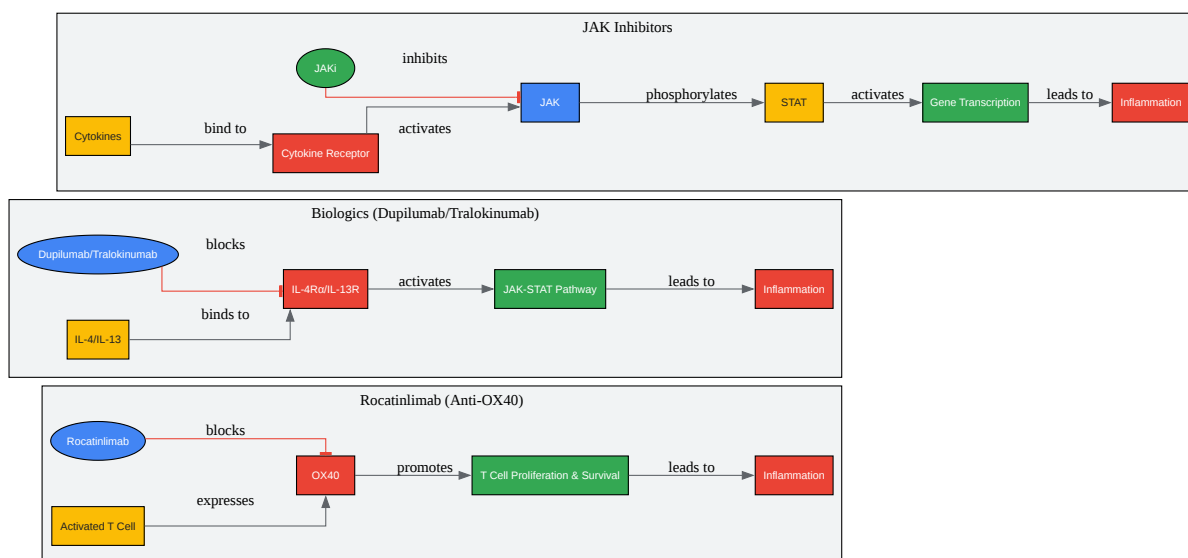
Alternative Treatments

- Dupilumab (SOLO 1 & SOLO 2):[\[5\]](#)[\[6\]](#)[\[18\]](#)[\[19\]](#) Two identical 16-week, randomized, double-blind, placebo-controlled Phase 3 trials in adults with moderate-to-severe AD.
 - Inclusion Criteria: Inadequate control with topical treatments, IGA score ≥ 3 , EASI score ≥ 16 , and BSA involvement $\geq 10\%$.[\[18\]](#)
 - Dosing: Subcutaneous dupilumab 300 mg weekly or every other week, or placebo.[\[5\]](#)
 - Primary Endpoint: Proportion of patients with an IGA score of 0 or 1 and a reduction of ≥ 2 points from baseline at week 16.[\[5\]](#)
- Tralokinumab (ECZTRA 1 & ECZTRA 2):[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) Two 52-week, randomized, double-blind, placebo-controlled Phase 3 trials in adults with moderate-to-severe AD.
 - Inclusion Criteria: Diagnosis of AD for at least one year, inadequate response to topical medications, EASI ≥ 16 , IGA ≥ 3 , and pruritus Numerical Rating Scale (NRS) average score ≥ 4 .[\[20\]](#)
 - Dosing: Subcutaneous tralokinumab 300 mg every two weeks or placebo.[\[20\]](#)
 - Primary Endpoints: IGA score of 0 or 1 at week 16 and EASI-75 at week 16.[\[21\]](#)
- Abrocitinib (JADE MONO-1 & JADE MONO-2):[\[7\]](#)[\[8\]](#)[\[25\]](#)[\[26\]](#) Two 12-week, randomized, double-blind, placebo-controlled Phase 3 trials in patients aged 12 and older with moderate-to-severe AD.
 - Randomization: Patients were randomized 2:2:1 to receive oral abrocitinib 200 mg, 100 mg, or placebo once daily.[\[8\]](#)
 - Co-Primary Endpoints: IGA score of 0 or 1 with a ≥ 2 -grade improvement and EASI-75 at week 12.[\[25\]](#)
- Upadacitinib (Measure Up 1 & Measure Up 2):[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#) Two replicate, randomized, double-blind, placebo-controlled Phase 3 trials in patients aged 12 and older with moderate-to-severe AD.

- Randomization: Patients were randomized 1:1:1 to receive oral upadacitinib 15 mg, 30 mg, or placebo once daily.[29]
- Co-Primary Endpoints: EASI-75 and a vIGA-AD response (score of 0 or 1 with ≥ 2 grades of reduction) at week 16.[28]
- Baricitinib (BREEZE-AD1 & BREEZE-AD2):[32][33][34][35][36] Two randomized, double-blind, placebo-controlled Phase 3 monotherapy trials in adults with moderate-to-severe AD.
 - Randomization: Patients were randomized 2:1:1:1 to receive oral baricitinib 4 mg, 2 mg, 1 mg, or placebo once daily for 16 weeks.[34]
 - Primary Endpoint: Proportion of patients achieving a vIGA-AD score of 0 or 1 at week 16.[32]

Signaling Pathways and Experimental Workflows

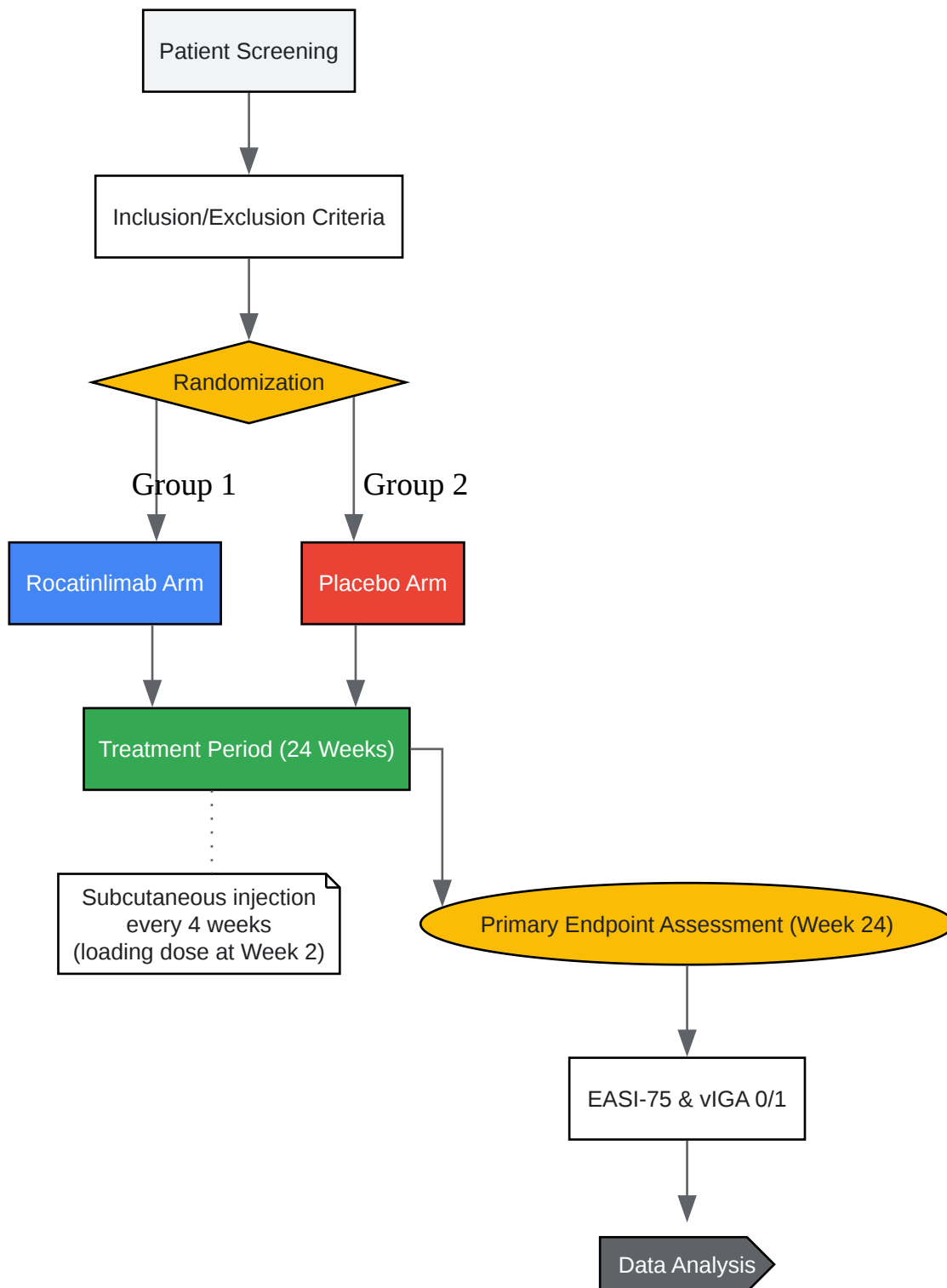
Signaling Pathways



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Caption: Simplified signaling pathways for Rocatinlimab, Biologics, and JAK Inhibitors in atopic dermatitis.

Experimental Workflow (Rocatinlimab Phase 3 Monotherapy Trial)



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Caption: A representative workflow for Rocatinlimab Phase 3 monotherapy clinical trials.

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